

2-Methyl-5-(trifluoromethyl)benzaldehyde

material safety data sheet (MSDS)

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Compound of Interest

Compound Name: 2-Methyl-5-(trifluoromethyl)benzaldehyde

Cat. No.: B1318756

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In-depth Technical Guide: 2-Methyl-5-(trifluoromethyl)benzaldehyde

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the material safety data for **2-Methyl-5-(trifluoromethyl)benzaldehyde**, a key intermediate in various synthetic pathways. The information is intended to support researchers, scientists, and drug development professionals in the safe handling, storage, and use of this compound.

Chemical Identification and Physical Properties

This section details the key identifiers and physical and chemical properties of **2-Methyl-5-(trifluoromethyl)benzaldehyde**. While experimental data for some properties of this specific isomer are limited, predicted values and data from analogous compounds are provided for a comprehensive understanding.

Identifier	Value	Source
Chemical Name	2-Methyl-5-(trifluoromethyl)benzaldehyde	-
CAS Number	106775-83-3	-
Molecular Formula	C ₉ H ₇ F ₃ O	[1]
Molecular Weight	188.15 g/mol	[1]
Physical State	Solid	[1]
Predicted Boiling Point	201.0 ± 35.0 °C	-
Melting Point	Data not available	-
Density	Data not available	-
Solubility	Data not available	-
Vapor Pressure	Data not available	-

Hazard Identification and Toxicological Profile

2-Methyl-5-(trifluoromethyl)benzaldehyde is classified as a hazardous substance. The primary hazards are related to its irritant properties. Detailed toxicological data for this specific compound are not readily available; therefore, the hazard classification is based on information from supplier Safety Data Sheets (SDS).

Hazard Category	Classification	GHS Hazard Statement
Acute Toxicity (Oral)	Acute Tox. 3	H301: Toxic if swallowed [1]
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation
Serious Eye Damage/Eye Irritation	Category 2	H319: Causes serious eye irritation
Specific Target Organ Toxicity (Single Exposure)	Category 3 (Respiratory system)	H335: May cause respiratory irritation

Toxicological Data Summary:

Endpoint	Result
LD50 (Oral)	No data available
LD50 (Dermal)	No data available
LC50 (Inhalation)	No data available
Skin Sensitization	No data available
Germ Cell Mutagenicity	No data available
Carcinogenicity	No data available

Due to the lack of specific toxicological data, it is recommended to handle this compound with the same precautions as for substances with known acute toxicity and irritant properties.

Ecological Information

Specific ecotoxicological data for **2-Methyl-5-(trifluoromethyl)benzaldehyde** are not available. General guidance from safety data sheets advises against releasing the chemical into the environment. The biodegradability of trifluoromethylated aromatic compounds can be slow, and they should be considered persistent in the absence of specific data.

Ecological Endpoint	Result
Aquatic Toxicity	No data available
Persistence and Degradability	No data available
Bioaccumulative Potential	No data available

Experimental Protocols

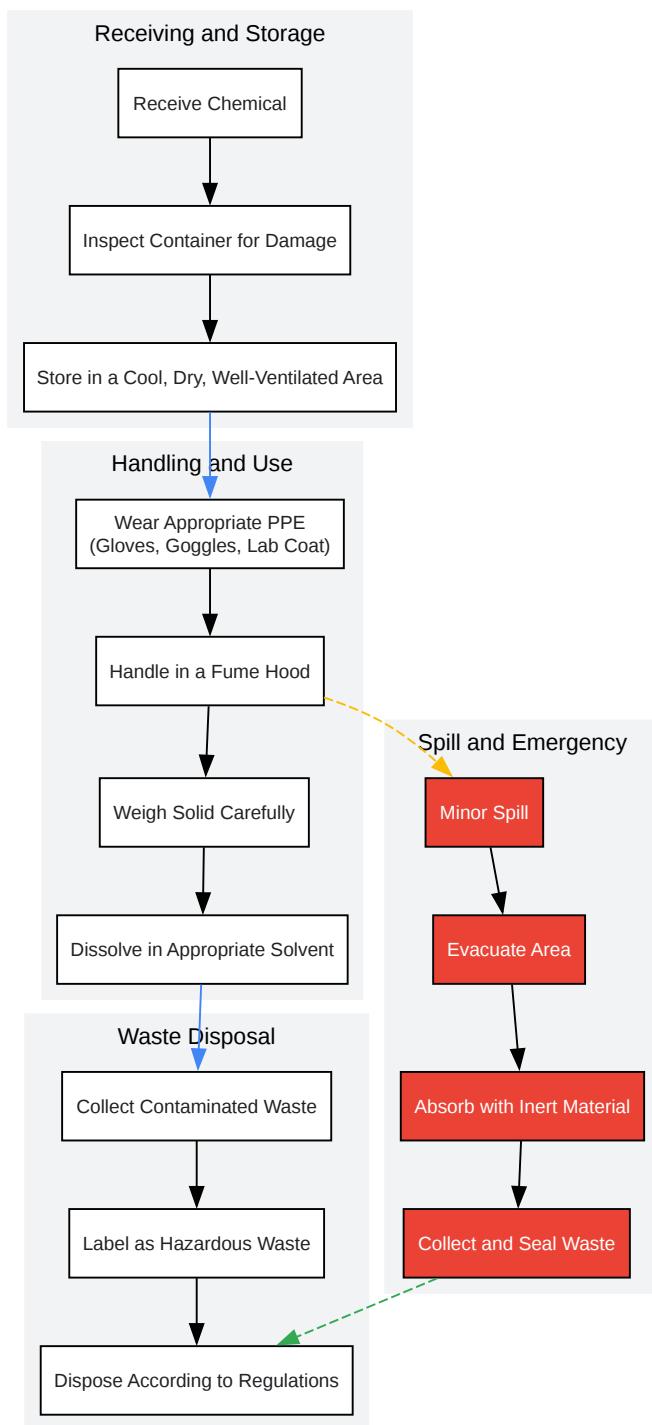
Detailed experimental protocols for the toxicological and ecotoxicological assessment of **2-Methyl-5-(trifluoromethyl)benzaldehyde** are not publicly available. However, standard methodologies, such as those established by the Organisation for Economic Co-operation and Development (OECD), would be employed for such evaluations. These include:

- Acute Oral Toxicity: OECD Test Guideline 423 (Acute Toxic Class Method). This method involves the administration of the substance to rats at defined dose levels to determine the acute toxic category.
- Skin Irritation: OECD Test Guideline 439 (In Vitro Skin Irritation: Reconstructed Human Epidermis Test Method). This in vitro method uses reconstructed human epidermis to assess the potential of a substance to cause skin irritation.
- Eye Irritation: OECD Test Guideline 492 (Reconstructed human Cornea-like Epithelium (RhCE) test method). This in vitro method is used to identify chemicals that do not require classification for eye irritation or serious eye damage.

Safe Handling and Emergency Procedures

A systematic approach to handling **2-Methyl-5-(trifluoromethyl)benzaldehyde** is crucial to minimize risk. The following workflow outlines the key stages from receipt to disposal.

Safe Handling Workflow for 2-Methyl-5-(trifluoromethyl)benzaldehyde

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Caption: Safe handling workflow for **2-Methyl-5-(trifluoromethyl)benzaldehyde**.

First Aid Measures:

- If Swallowed: Rinse mouth. Do NOT induce vomiting. Call a POISON CENTER or doctor/physician if you feel unwell.[[1](#)]
- If on Skin: Wash with plenty of water. If skin irritation occurs, get medical advice/attention.
- If in Eyes: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice/attention.
- If Inhaled: Remove person to fresh air and keep comfortable for breathing. Call a POISON CENTER or doctor/physician if you feel unwell.

Spill Response:

In case of a spill, evacuate the area. Wear appropriate personal protective equipment (PPE), including respiratory protection. Absorb the spill with an inert material and collect it in a sealed container for disposal.

Regulatory Information

This compound is subject to hazard communication regulations. Users should be familiar with and adhere to all applicable local, state, and federal regulations regarding the handling, storage, and disposal of this chemical.

Regulation	Information
GHS Pictograms	Skull and crossbones (GHS06)[1]
Signal Word	Danger[1]
Hazard Statements	H301, H315, H319, H335[1]
Precautionary Statements	P261, P264, P270, P271, P280, P301+P310, P302+P352, P304+P340, P305+P351+P338, P312, P330, P332+P313, P337+P313, P362+P364, P403+P233, P405, P501

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References

- 1. safety.duke.edu [safety.duke.edu]
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